

Spectroscopic and Analytical Profile of Guazatine Acetate Salt: A Technical Guide

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Compound of Interest

Compound Name: Guazatine acetate salt

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This technical guide provides a comprehensive overview of the key spectroscopic data for **Guazatine acetate salt**, a broad-spectrum fungicide. Due to its nature as a complex mixture of guanidated polyamines, this document focuses on the analytical techniques used to characterize its principal components.^{[1][2][3][4]} The primary components include fully and partially guanidated diamines, triamines, and tetramines, such as GG (1,8-diguanidinooctane), GGG, GGN, and GNG.^{[1][3][5]} This guide is intended for researchers, scientists, and professionals in drug development and analytical chemistry.

Mass Spectrometry (MS)

Mass spectrometry, particularly when coupled with liquid chromatography (LC-MS/MS), is the primary technique for the identification and quantification of the various components within **Guazatine acetate salt**.^{[1][3][5]} The complex nature of the mixture necessitates chromatographic separation prior to mass analysis.^{[1][3]}

Key Components and their Mass Spectral Data

The following table summarizes the main components of Guazatine and their corresponding molecular information. The notation 'G' refers to a guanidated amino group, while 'N' refers to a non-guanidated amino group.^[2]

Component Abbreviation	Chemical Name	Molecular Formula	Molecular Weight (g/mol)
GG	1,8-Diguanidinooctane	C10H24N6	228.34
GGG	1,1'-[Iminobis(octamethylene)]diguanidine	C18H41N7	355.57
GGN	Guanidino-[8-(8-aminooctylamino)octyl]guanidine	C17H39N7	341.54
GNG	1,1'-[Iminobis(octamethylene)]bis(N'-guanidine)	C18H41N7	355.57

Note: The molecular weights provided are for the free base forms of the components.

Nuclear Magnetic Resonance (NMR) and Infrared (IR) Spectroscopy

Detailed ^1H and ^{13}C NMR and IR spectroscopic data for the complete **Guazatine acetate salt** mixture are not readily available in the scientific literature. This is due to the inherent complexity and variability of the mixture, which would result in highly complex and overlapping spectra that are difficult to interpret.

To obtain meaningful NMR and IR data, individual components of the Guazatine mixture would need to be isolated and purified. At present, such comprehensive spectroscopic characterization of each component is not widely published.

Experimental Protocols

The following section details a representative experimental protocol for the analysis of Guazatine components using LC-MS/MS.

Sample Preparation (for Citrus Fruits)

- Homogenization: Weigh 10 g of a homogenized sample into a 50 mL centrifuge tube.
- Extraction: Add 10 mL of a 1% formic acid in water/acetone (1:2 v/v) solution.
- Shaking: Vortex the mixture for 1 minute.
- Centrifugation: Centrifuge at 4000 rpm for 5 minutes.
- Purification: Transfer the supernatant to a new tube and add 5 mL of n-hexane. Vortex for 1 minute and centrifuge at 4000 rpm for 5 minutes.
- Filtration: Collect the lower aqueous layer and filter it through a 0.22 μm nylon syringe filter into an LC vial for analysis.[\[5\]](#)

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

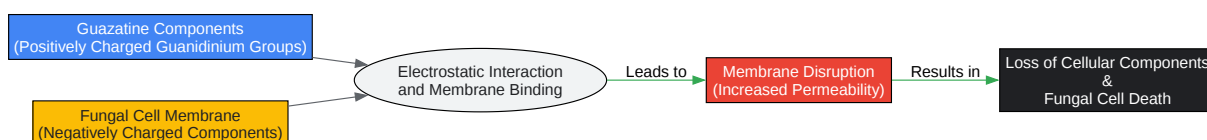
- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer.
- Column: A C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μm).[\[3\]](#)
- Mobile Phase: A gradient elution using:
 - A: 0.1% Formic acid in water
 - B: Methanol or Acetonitrile[\[3\]](#)
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.[\[1\]](#)[\[3\]](#)
- Detection: Multiple Reaction Monitoring (MRM) of the specific precursor-to-product ion transitions for each targeted Guazatine component.

Mechanism of Action and Logical Workflow

Guazatine's primary mechanism of action as a fungicide is through the disruption of fungal cell membrane integrity.[\[6\]](#) The guanidinium groups of the Guazatine components interact with the

negatively charged components of the fungal membrane, leading to a loss of membrane function and eventual cell death.

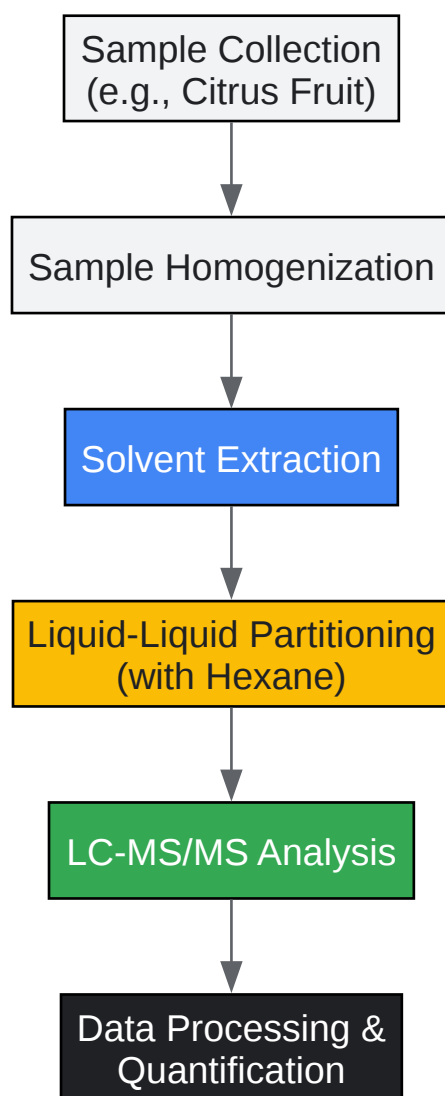
The following diagram illustrates the proposed logical relationship in Guazatine's fungicidal action.



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Caption: Logical flow of Guazatine's fungicidal mechanism.

The following diagram illustrates a typical experimental workflow for the analysis of Guazatine residues.



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Caption: Experimental workflow for Guazatine residue analysis.

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